

# Tofimilast Quantitative Profile

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## Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

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The table below summarizes the key quantitative data available for **Tofimilast** and other PDE4 inhibitors for comparison.

Inhibitor Name	Reported IC <sub>50</sub> Value	Comparative Context	Primary Administration Route	Clinical Development Status
<b>Tofimilast (CP-325,366)</b>	140 nM [1] [2]	Described as the least potent among the reviewed inhaled PDE4 inhibitors [1] [2].	Inhaled [1] [2]	Development discontinued due to lack of efficacy in clinical trials [1] [2].
<b>Roflumilast</b>	0.7 - 0.9 nM (for various PDE4A/B isoforms) [3]	A non-selective, orally administered PDE4 inhibitor used as a benchmark for potency [4] [3].	Oral [4]	Approved for severe COPD [4].
<b>Cilomilast</b>	74 nM [5]	A PDE4D-selective inhibitor; development was terminated due to side effects [3].	Oral [3]	Development discontinued [3].

Inhibitor Name	Reported IC <sub>50</sub> Value	Comparative Context	Primary Administration Route	Clinical Development Status
GSK256066	0.0032 nM (3.2 pM) [5]	Described as an exceptionally high-affinity and potent inhaled inhibitor [5].	Inhaled [1] [5]	Development reportedly discontinued [1].

## Experimental Context & Protocols

The provided IC<sub>50</sub> value for **Tofimilast** is typically derived from **cell-free enzyme-based potency assays** that measure the concentration of a compound required to inhibit half of the PDE4 enzyme's activity in a purified system [1] [2].

A standard protocol involves:

- **Enzyme Source:** Using purified recombinant human PDE4 enzyme (e.g., PDE4B) [5].
- **Reaction Conditions:** The assay is conducted in a buffer containing divalent metal ions (e.g., Mg<sup>2+</sup> and Zn<sup>2+</sup>), which are indispensable for the catalytic activity of PDEs [6].
- **Substrate:** A known concentration of cAMP spiked with a trace amount of radioactive [<sup>3</sup>H]-cAMP.
- **Inhibition Measurement:** The reaction is initiated by adding the enzyme to the substrate-inhibitor mixture. After a fixed incubation period, the reaction is stopped, and the amount of hydrolyzed product is quantified. The percentage of enzyme activity at various inhibitor concentrations is used to calculate the IC<sub>50</sub> value [5].

It is important to note that direct comparison between molecules can be complicated as data is often generated in different labs using different PDE4 enzymes and experimental protocols [1] [2].

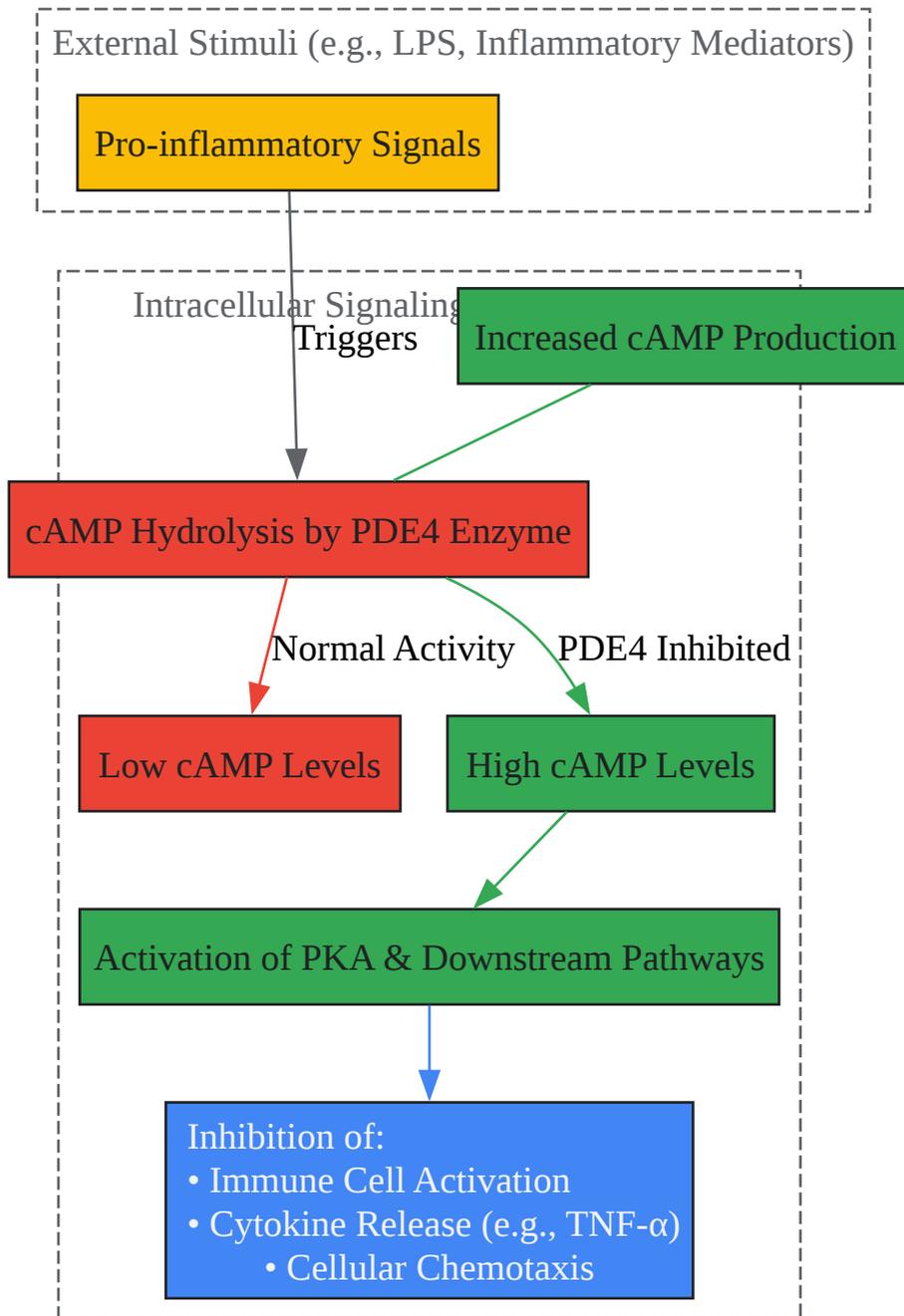
## Clinical Development Context

**Tofimilast** was developed as an **inhaled PDE4 inhibitor** with the goal of maximizing therapeutic effects in the lung while minimizing systemic exposure and the class-related side effects (like nausea and emesis) associated with oral administration [4] [1].

Despite this rationale, clinical trials for **Tofimilast** in patients with mild asthma, persistent asthma, and GOLD stage II/III COPD **failed to demonstrate efficacy at any dose**, leading to the discontinuation of its development [1] [2].

## PDE4 Inhibition in Respiratory Disease

The diagram below illustrates the core mechanism of action of PDE4 inhibitors like **Tofimilast** in the context of airway inflammation.



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## Research Implications

The case of **Tofimilast** highlights several key points for drug development:

- **Potency is not the sole determinant of success:** Despite its measurable  $IC_{50}$ , **Tofimilast** failed in clinical trials, while the less potent but orally available Roflumilast gained approval [1] [3].
- **Challenge of the inhaled route:** Other potent inhaled PDE4 inhibitors, like UK-500,001 and GSK256066, also faced clinical setbacks due to lack of efficacy or safety concerns, suggesting significant challenges in achieving sufficient drug concentration and retention in the target lung tissue [1] [7].

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## References

1. Inhaled Phosphodiesterase 4 (PDE4) Inhibitors for ... [pmc.ncbi.nlm.nih.gov]
2. Inhaled Phosphodiesterase 4 (PDE4) Inhibitors for ... [frontiersin.org]
3. Update on roflumilast, a phosphodiesterase 4 inhibitor for the ... [pmc.ncbi.nlm.nih.gov]
4. PDE4 Inhibitors and their Potential Combinations for the ... [openrespiratorymedicinejournal.com]
5. GSK256066, an exceptionally high-affinity and selective inhibitor ... [sigmaaldrich.com]
6. Phosphodiesterase inhibitors and lung diseases [sciencedirect.com]
7. Tanimilast, A Novel Inhaled Pde4 Inhibitor for the Treatment of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tofimilast Quantitative Profile]. Smolecule, [2026]. [Online PDF].

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